

Personal protective equipment for handling Nonalactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonalactone

Cat. No.: B14067577

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Essential Safety and Handling Guide for Nonalactone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Nonalactone**, offering procedural, step-by-step guidance to address specific operational questions.

Personal Protective Equipment (PPE)

When handling **Nonalactone**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. Although some safety data sheets indicate that **Nonalactone** is not classified as a hazardous substance, good laboratory practices should always be followed.^{[1][2][3]}

- Eye and Face Protection: Wear safety glasses with side-shields or chemical goggles.^{[4][5][6]} In situations with a risk of splashing, a face shield may also be necessary.^[7]
- Skin Protection:
 - Hand Protection: Wear protective, chemical-resistant gloves. Nitrile rubber gloves are specifically recommended for good resistance.^[4]

- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[4][5][6]
- Respiratory Protection: Respiratory protection is generally not required in well-ventilated areas.[4][8] If ventilation is insufficient, or if vapors are likely to be formed, a NIOSH/MSHA-approved respirator should be used.[4][5]

Quantitative Data and Physical Properties

The following table summarizes the available quantitative data and physical properties for **Nonalactone**. It is important to note that specific occupational exposure limits have not been established.[4]

Property	Value	Source(s)
Flash Point	> 110°C (230°F) (Closed cup)	[6]
212.0 °F (100.0 °C) (Closed Cup)	[9]	
> 200.0 °F (> 93.3 °C) (Closed Cup)	[10]	
Vapor Pressure	0.02 mm Hg at 25 °C	[9]
0.002 hPa at 20°C	[6]	
LD50 (Oral, Rat)	6600 mg/kg	[4]
LD50 (Dermal, Rabbit)	> 5000 mg/kg	[4]
Log Pow	2.5	[4]
Appearance	Colorless to pale yellow liquid	[6]
Odor	Creamy, sweet, coconut-like	[6]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **Nonalactone** in a well-ventilated area, preferably under a chemical fume hood to prevent the formation of vapor.[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[11\]](#)
- Personal Hygiene: Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[\[4\]](#) Observe good industrial hygiene practices.[\[1\]](#)[\[3\]](#)
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[4\]](#) Avoid contact with strong acids, strong bases, and oxidizing agents.[\[4\]](#)[\[5\]](#)
- Storage: Store in a cool, dry, and dark area in the original, tightly closed container.[\[4\]](#)[\[5\]](#)[\[6\]](#) Recommended storage materials include glass, aluminum, or plastic.[\[1\]](#)[\[4\]](#)

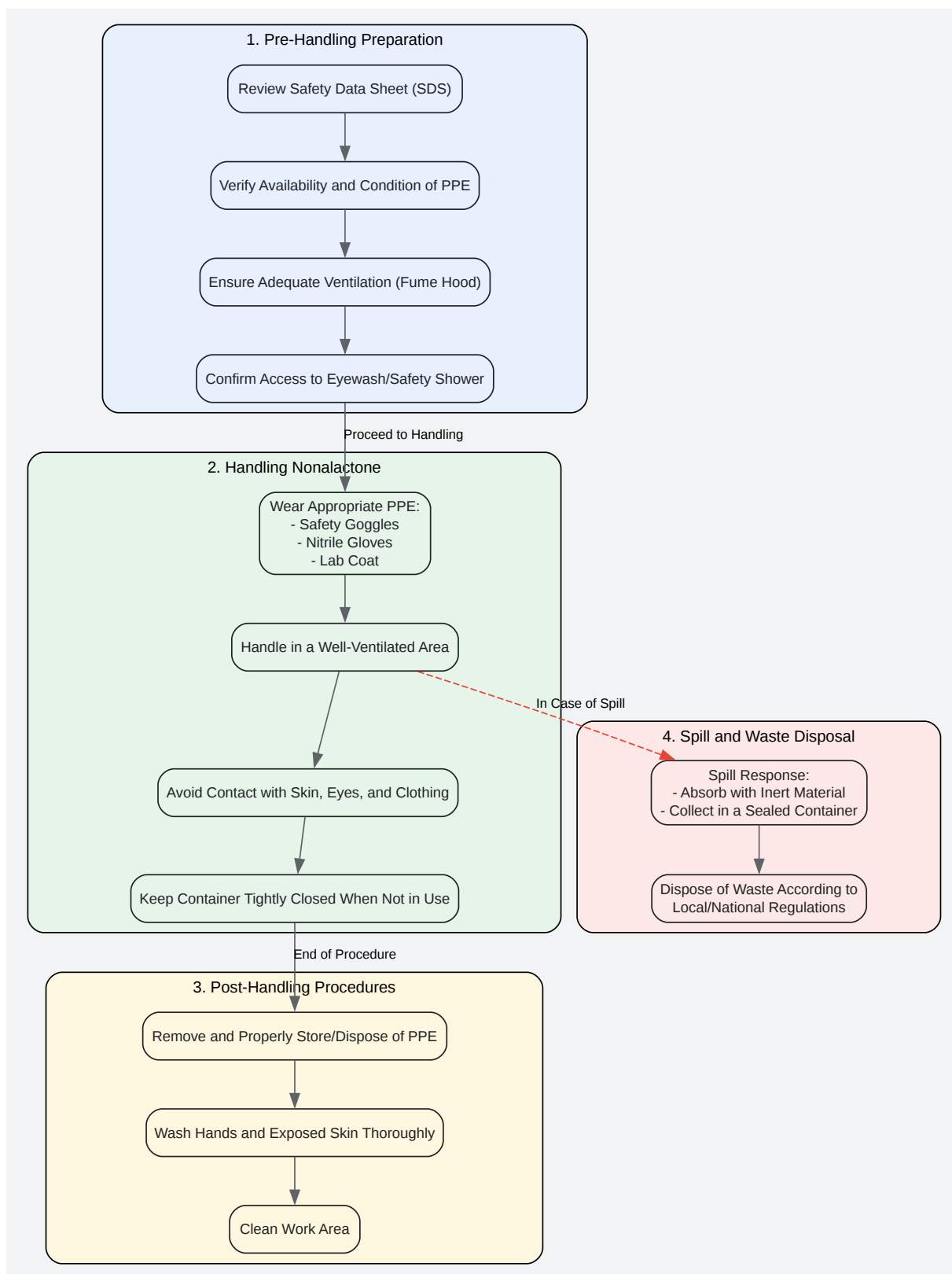
Spill Management:

- Containment: For spills, immediately contain the substance.[\[4\]](#) Remove all ignition sources.[\[2\]](#)[\[10\]](#)
- Absorption: Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[4\]](#)[\[6\]](#)[\[10\]](#)
- Collection: Scoop the absorbed material into a suitable, closed container for disposal.[\[4\]](#)
- Cleaning: Clean the contaminated surface with an excess of water.[\[4\]](#) Wash clothing and equipment after handling.[\[4\]](#)

Disposal Plan:

- Waste Disposal: **Nonalactone** should be disposed of in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[12\]](#) It may be removed to an authorized incinerator.[\[4\]](#) In some cases, it can be considered non-hazardous waste.[\[4\]](#)
- Environmental Precautions: Avoid releasing **Nonalactone** into the environment.[\[4\]](#) Prevent it from entering sewers and public waters.[\[2\]](#)[\[4\]](#)

Safety Workflow



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Caption: Workflow for the Safe Handling of **Nonalactone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Nonalactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14067577#personal-protective-equipment-for-handling-nonalactone]

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